

Navigating the Safe Disposal of ML204: A Procedural Guide

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Compound of Interest

Compound Name: ML204

Cat. No.: B1676640

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For researchers and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the safe disposal of **ML204**, a potent and selective TRPC4 channel inhibitor. Adherence to these guidelines is critical for minimizing risks and maintaining a safe research environment.

Key Safety and Handling Information

Before proceeding with disposal, it is crucial to be aware of the chemical properties and potential hazards associated with **ML204** and its hydrochloride salt, **ML204 HCl**. While one safety data sheet (SDS) for **ML204** classifies it as not a hazardous substance, the hydrochloride salt is categorized as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1][2]. Therefore, caution is advised, and the compound should be handled with appropriate personal protective equipment (PPE) in a laboratory fume hood[1].

Recommended Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves.
- Eye Protection: Safety goggles.
- Body Protection: Protective clothing to prevent skin exposure[1].

- Respiratory Protection: A suitable respirator should be used if risk assessment indicates it is necessary[1].

Storage: **ML204** should be stored at -20°C in a tightly sealed and properly labeled container, protected from light[1][2].

Quantitative Data of ML204

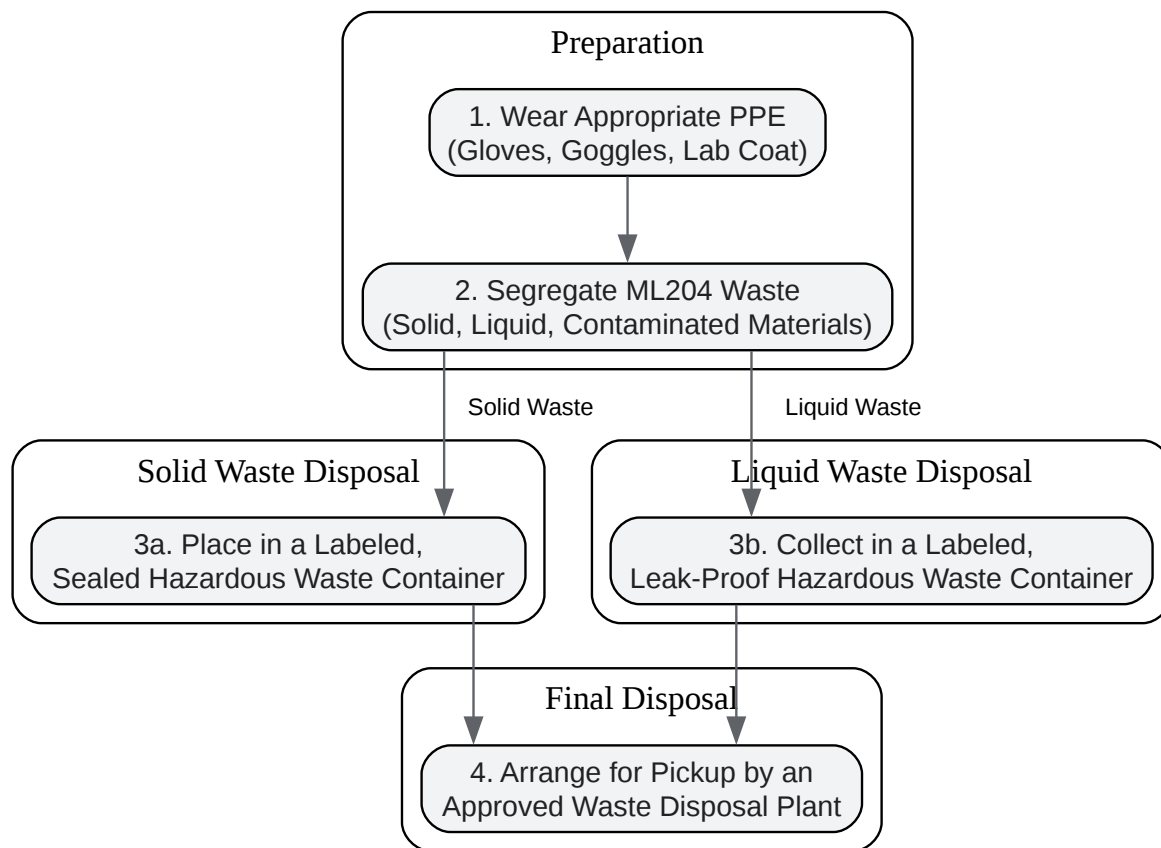
For easy reference, the key quantitative properties of **ML204** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₈ N ₂	[1][3]
Molecular Weight	226.32 g/mol	[1][3]
CAS Number	5465-86-1	[1]
Physical State	Powder	[1]
Storage Temperature	-20°C	[1][2]

Step-by-Step Disposal Protocol for ML204

The following protocol outlines the recommended procedure for the safe disposal of **ML204** waste.

Experimental Workflow for Disposal



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References

- 1. tribioscience.com [tribioscience.com]
- 2. ML204 HCl|2070015-10-8|MSDS [dcchemicals.com]
- 3. ML204 | TRP/TRPV Channel | TargetMol [targetmol.com]

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